

Safe handling and storage procedures for 1,3,5-Trifluorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,3,5-Trifluorobenzene**

Cat. No.: **B1201519**

[Get Quote](#)

Technical Support Center: 1,3,5-Trifluorobenzene

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **1,3,5-Trifluorobenzene**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,3,5-Trifluorobenzene**?

A1: **1,3,5-Trifluorobenzene** is a highly flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) It can cause skin and serious eye irritation.[\[1\]](#)[\[3\]](#)[\[5\]](#) Inhalation may lead to respiratory irritation.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#) It is also harmful if swallowed.[\[1\]](#)

Q2: What personal protective equipment (PPE) should be worn when handling this chemical?

A2: When handling **1,3,5-Trifluorobenzene**, it is crucial to wear appropriate PPE to prevent exposure. This includes:

- Eye Protection: Safety glasses with side-shields or goggles.[\[6\]](#)
- Face Protection: A face shield may be necessary for splash-prone activities.[\[6\]](#)
- Hand Protection: Chemical-resistant gloves.[\[6\]](#)

- Skin and Body Protection: A lab coat, and additional protective clothing as needed to prevent skin contact.[1]
- Respiratory Protection: Use only in a well-ventilated area, such as a fume hood.[1] If ventilation is inadequate, a suitable respirator should be used.

Q3: What are the proper storage conditions for **1,3,5-Trifluorobenzene**?

A3: Store **1,3,5-Trifluorobenzene** in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][7] It should be stored away from heat, sparks, open flames, and other ignition sources.[1][2][7] The storage area should be a designated flammables area.[6] Ground and bond containers when transferring material to prevent static discharge.[2][6][7]

Q4: What materials are incompatible with **1,3,5-Trifluorobenzene**?

A4: Avoid contact with strong oxidizing agents.[1][6]

Troubleshooting Guide

Issue/Observation	Potential Cause	Recommended Action
Irritation to skin or eyes after handling.	Direct contact with the chemical.	For Skin: Immediately flush the affected area with plenty of water for at least 15 minutes. [6] Remove contaminated clothing. If irritation persists, seek medical attention.[1] For Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek immediate medical attention.[1][6]
Dizziness or respiratory irritation.	Inhalation of vapors.	Immediately move to an area with fresh air.[6][7] If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[6]
Accidental spill.	Improper handling or container failure.	Evacuate the area and remove all ignition sources.[1][5] Ventilate the area. Use personal protective equipment. For small spills, absorb with an inert material such as sand, dry lime, or soda ash and place in a sealed container for disposal.[1][6] Prevent the spill from entering drains.[5]
Fire involving 1,3,5-Trifluorobenzene.	Exposure to ignition sources.	Use carbon dioxide, dry chemical powder, or alcohol-resistant foam to extinguish the fire.[2][6] Water spray can be used to cool fire-exposed containers, but a straight

stream of water may be ineffective.[6]

Quantitative Data

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₃ F ₃ [1][3][8]
Molecular Weight	132.08 g/mol [3]
Appearance	Colorless liquid[1][3]
Boiling Point	75-76 °C[1][2][6]
Melting Point	-5.5 °C[1][2][6]
Density	1.277 g/mL at 25 °C[1][2][6]
Flash Point	-7 °C (closed cup)[6]
Solubility in Water	Insoluble[1][2]

Experimental Protocols

Representative Protocol: Synthesis of **1,3,5-Trifluorobenzene**

This protocol describes the synthesis of **1,3,5-Trifluorobenzene** from 1,3,5-trichlorobenzene.

Materials:

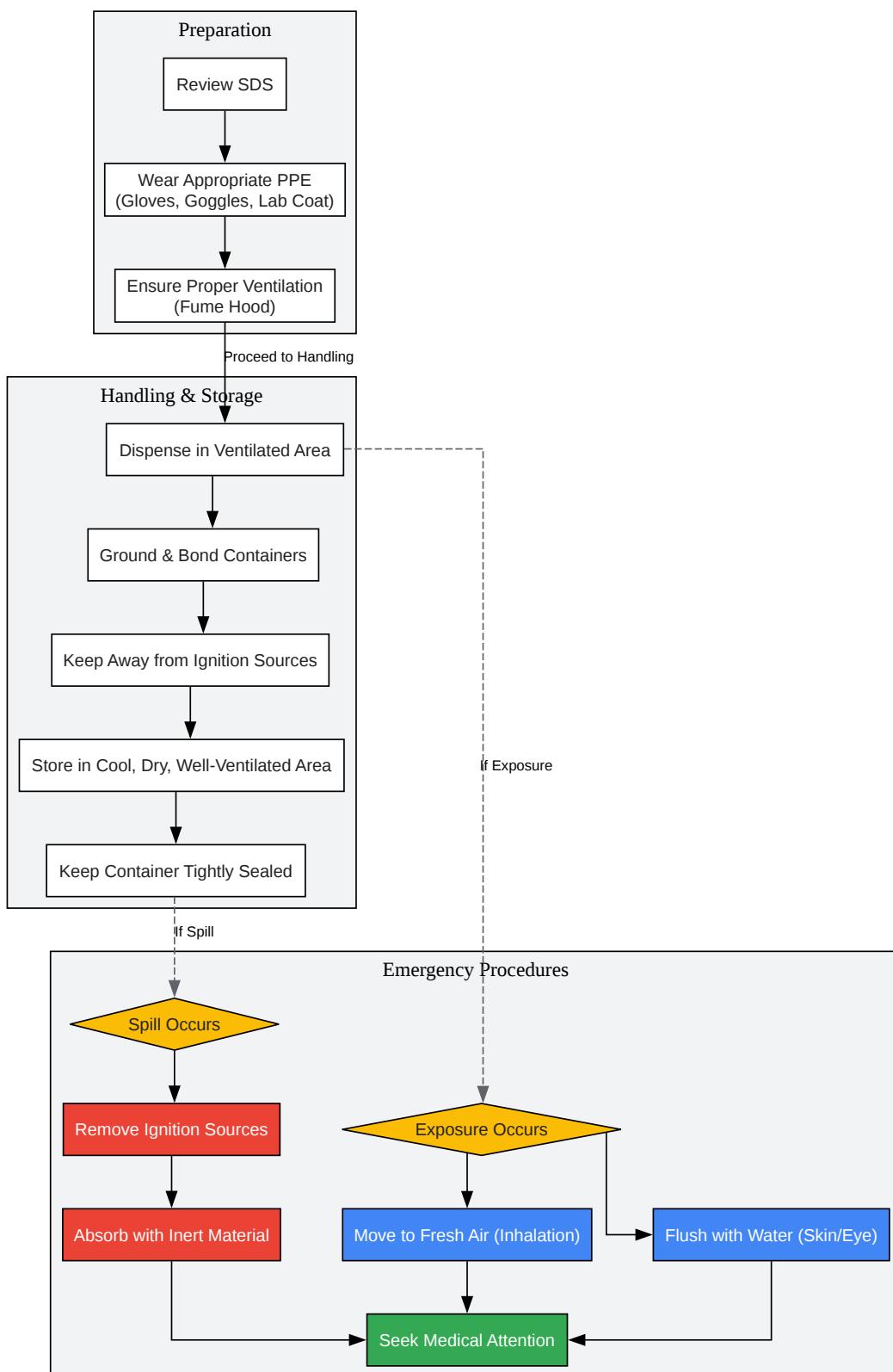
- 1,3,5-trichlorobenzene
- Anhydrous potassium fluoride
- Phase transfer catalyst
- Solvent (e.g., sulfolane)

- Petroleum ether
- Water

Procedure:

- In a reaction flask, combine the solvent, anhydrous potassium fluoride, a phase transfer catalyst, and crude 1,3,5-trichlorobenzene.[7]
- Heat the mixture to reflux for 6-14 hours.[7]
- After the reaction is complete, remove the solvent by vacuum distillation.[7]
- Subject the residue to steam distillation with water.[7]
- Extract the distillate with petroleum ether.[7]
- Remove the petroleum ether by rotary evaporation.[7]
- Collect the final product, **1,3,5-Trifluorobenzene**, by vacuum distillation.[7]

Visual Workflow

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and storage of **1,3,5-Trifluorobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. 1,3,5-Trifluorobenzene | 372-38-3 [chemicalbook.com]
- 3. 1,3,5-Trifluorobenzene | C6H3F3 | CID 9745 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,3,5-Trifluorobenzene synthesis - chemicalbook [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. 1,3,5-三氟苯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Page loading... [guidechem.com]
- 8. nbino.com [nbino.com]
- To cite this document: BenchChem. [Safe handling and storage procedures for 1,3,5-Trifluorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1201519#safe-handling-and-storage-procedures-for-1-3-5-trifluorobenzene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com